

Application Notes and Protocols: Cyanine5 Alkyne for Labeling Oligonucleotides and Peptides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanine5 alkyne

Cat. No.: B606867

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanine5 (Cy5) is a versatile and widely used fluorescent dye that emits in the far-red region of the visible spectrum. Its alkyne derivative, **Cyanine5 alkyne**, provides a powerful tool for the specific labeling of biomolecules, including oligonucleotides and peptides, through "click chemistry." This bioorthogonal reaction, primarily the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), allows for the efficient and specific formation of a stable triazole linkage between the Cy5 alkyne and an azide-modified target molecule.^{[1][2]} This method is highly valued in biological research for its high specificity, rapid reaction kinetics, and compatibility with a wide range of functional groups and aqueous environments.^[3] Labeled oligonucleotides and peptides are instrumental in a variety of applications, including fluorescence microscopy, flow cytometry, fluorescence in situ hybridization (FISH), and in vivo imaging.^{[4][5]}

Properties of Cyanine5 Alkyne

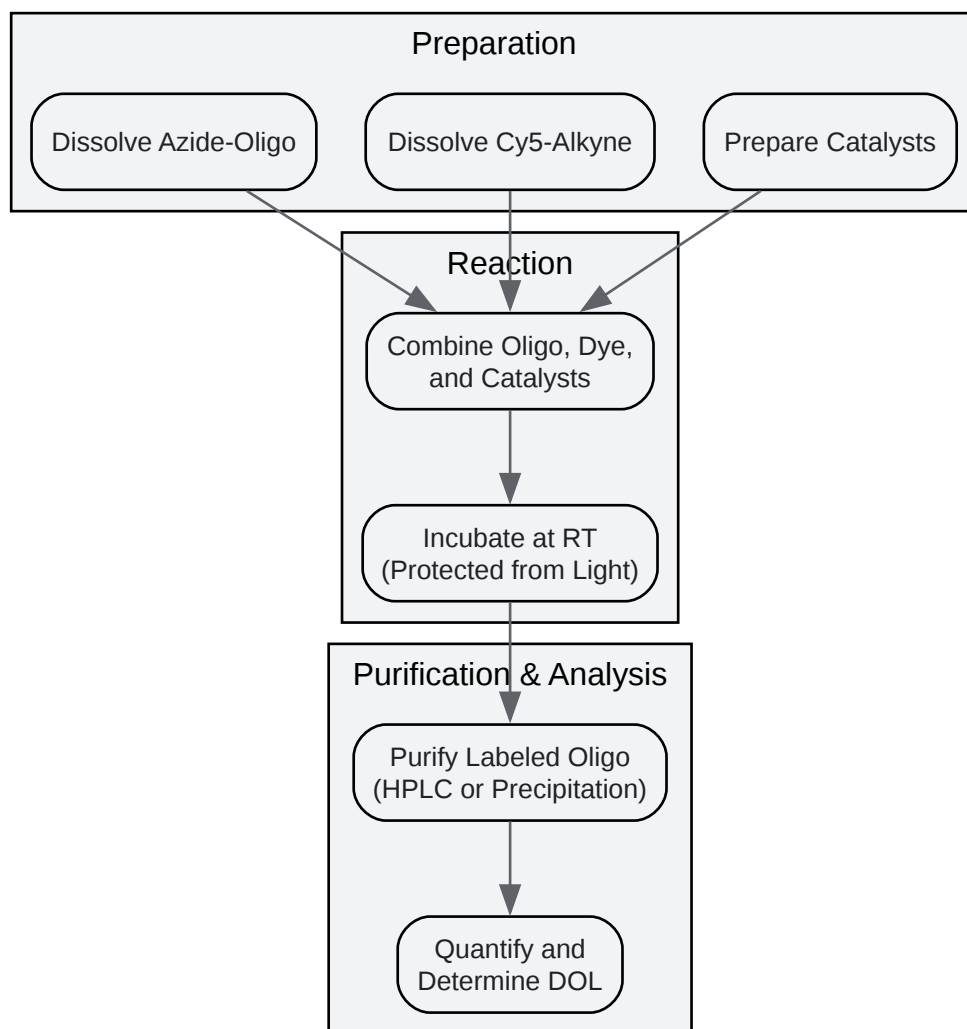
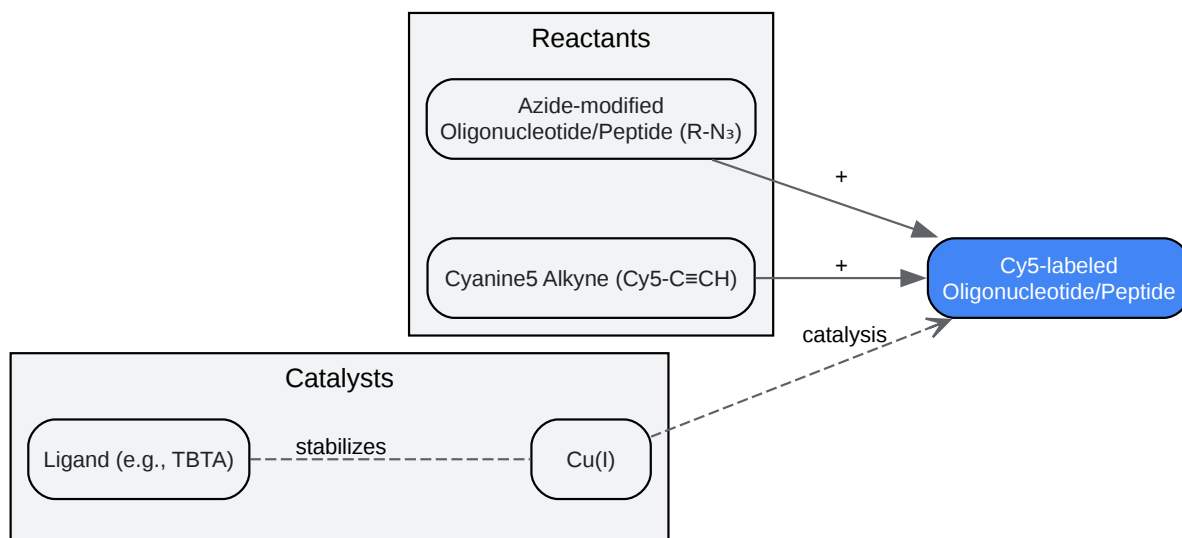
Cyanine5 is characterized by its high molar extinction coefficient, good photostability, and fluorescence emission in a spectral range that minimizes background autofluorescence from biological samples. These properties make it an excellent choice for sensitive detection and imaging applications.

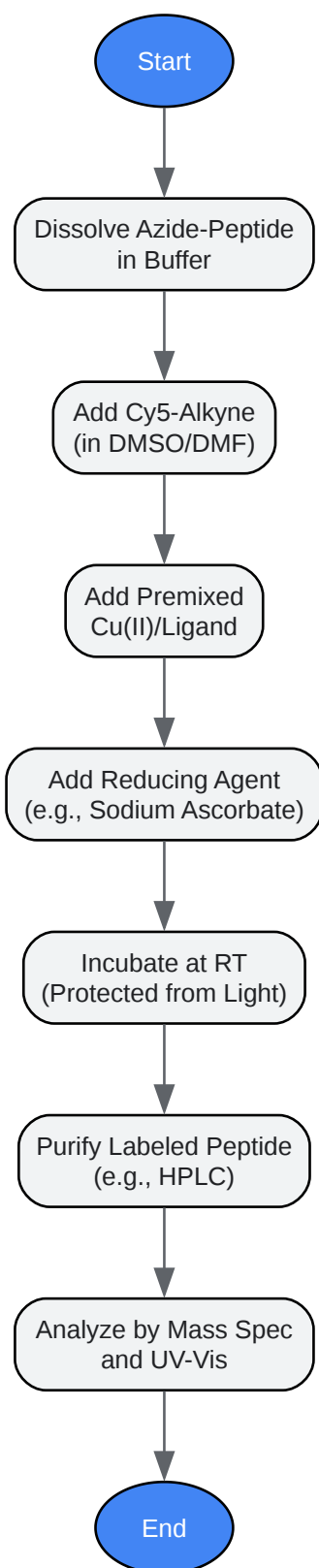
Property	Value	Reference
Excitation Maximum (λ_{max})	~649-650 nm	
Emission Maximum (λ_{em})	~665-680 nm	
Molar Extinction Coefficient (ϵ)	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	
Molecular Weight	556.18 g/mol	
Solubility	Soluble in organic solvents like DMSO and DMF	
Storage	Store at -20°C, protected from light	

Labeling Chemistry: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary method for labeling with **Cyanine5 alkyne** is the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. This reaction involves the formation of a stable triazole ring from the reaction between the terminal alkyne of Cyanine5 and an azide group introduced into the oligonucleotide or peptide. The reaction is typically catalyzed by a Cu(I) species, which can be generated in situ from Cu(II) salts (like CuSO_4) using a reducing agent such as sodium ascorbate.

A diagram illustrating the CuAAC reaction is presented below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. metabion.com [metabion.com]
- 2. rna.bocsci.com [rna.bocsci.com]
- 3. jpt.com [jpt.com]
- 4. probes.bocsci.com [probes.bocsci.com]
- 5. Cy5-5' Oligo Modifications from Gene Link [genelink.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Cyanine5 Alkyne for Labeling Oligonucleotides and Peptides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606867#cyanine5-alkyne-for-labeling-oligonucleotides-and-peptides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com